

Cefotiam Dihydrochloride Hydrate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Cefotiam dihydrochloride hydrate

Cat. No.: B8148527

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the core physical and chemical properties of **Cefotiam dihydrochloride hydrate**. The information is curated to support research, scientific analysis, and drug development activities.

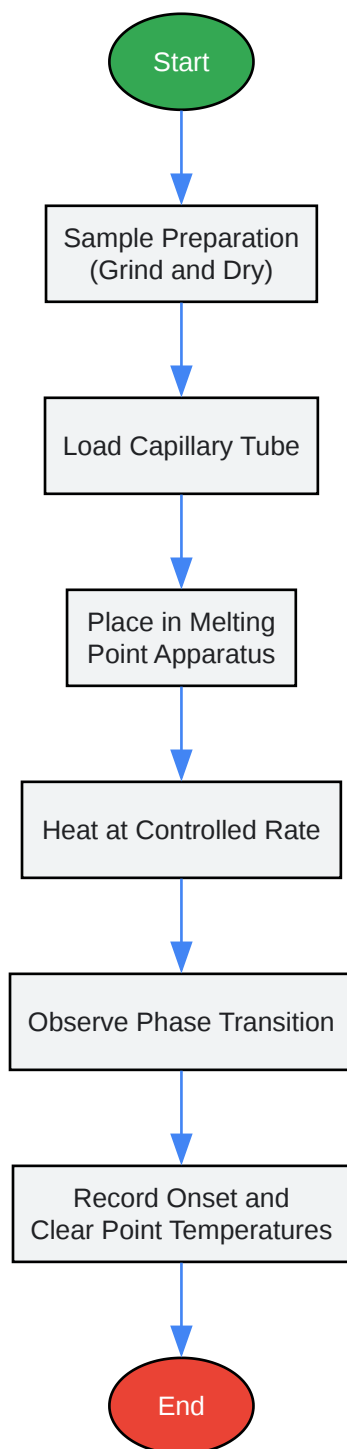
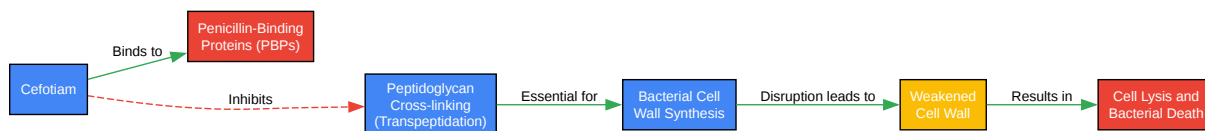
Chemical and Physical Properties

Cefotiam dihydrochloride hydrate is a second-generation cephalosporin antibiotic.^[1] It presents as a white to tan powder and is known for its broad-spectrum activity against a variety of bacterial infections.^{[2][3][4][5]} The compound's efficacy is rooted in its specific chemical structure and resulting physicochemical characteristics.

General and Structural Information

Property	Value	Source(s)
Chemical Name	(6R,7R)-7-[[2-(2-amino-1,3-thiazol-4-yl)acetyl]amino]-3-[[1-[2-(dimethylamino)ethyl]tetrazol-5-yl]sulfanylmethyl]-8-oxo-5-thia-1-azabicyclo[4.2.0]oct-2-ene-2-carboxylic acid;hydrate;dihydrochloride	[6]
CAS Number	66309-69-1	[2]
Molecular Formula	$C_{18}H_{23}N_9O_4S_3 \cdot 2HCl \cdot xH_2O$	[3]
Molecular Weight	598.56 g/mol (anhydrous basis)	[2][3]
Appearance	White to tan powder	[3][4][5]

Chemical Structure of Cefotiam



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